

handling and storage recommendations for 4-Hydroxy-3,3-dimethylcyclohexanone

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Compound of Interest

Compound Name: 4-Hydroxy-3,3-dimethylcyclohexanone

Cat. No.: B1279843

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Technical Support Center: 4-Hydroxy-3,3-dimethylcyclohexanone

This guide provides essential information for the safe handling and optimal storage of **4-Hydroxy-3,3-dimethylcyclohexanone**, tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Hydroxy-3,3-dimethylcyclohexanone**?

A1: **4-Hydroxy-3,3-dimethylcyclohexanone** is classified as harmful and an irritant. Key hazard statements include:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: To ensure safety, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection.[1] In cases of insufficient ventilation, suitable respiratory equipment should also be worn.

Q3: What are the recommended storage conditions for **4-Hydroxy-3,3-dimethylcyclohexanone**?

A3: The compound should be stored sealed in a dry place at room temperature.[2] It is important to keep the container tightly closed in a dry and well-ventilated area.[3]

Q4: Are there any specific materials or conditions to avoid when storing or handling this compound?

A4: Yes, you should avoid strong oxidizing agents.[3] Additionally, keep the compound away from open flames, hot surfaces, and other sources of ignition.[3]

Q5: What should I do in case of accidental exposure or spillage?

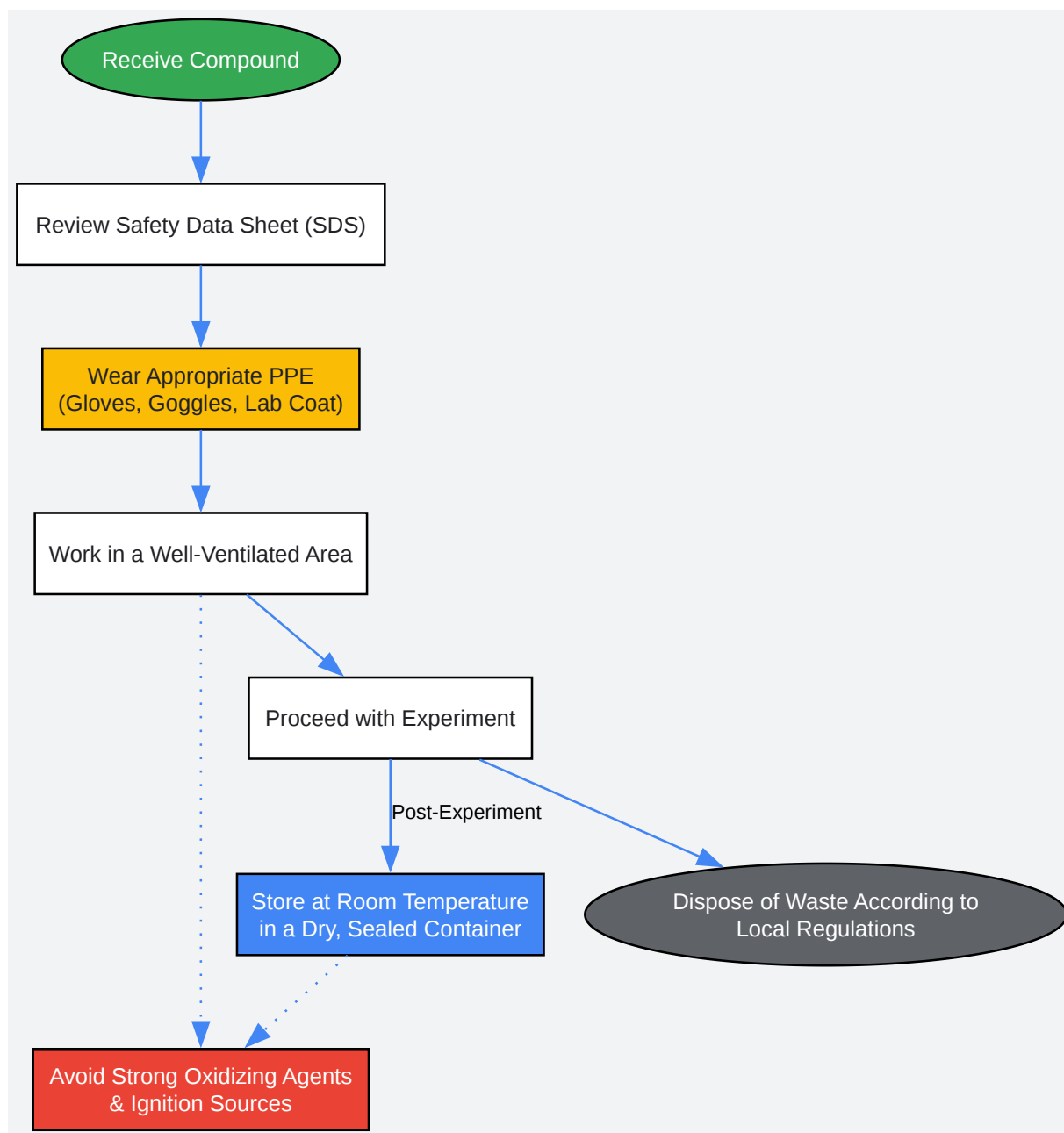
A5: In the event of an incident, follow these first-aid and cleanup measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse your mouth, but do not induce vomiting.[1]
- If on Skin: Remove all contaminated clothing immediately and rinse the skin with water.[1]
- If Inhaled: Move the person to fresh air and ensure they are comfortable for breathing.[1]
- Spills: For minor spills, absorb the substance with an inert material like vermiculite or sand and place it in a suitable container for disposal.[4] Ensure the area is well-ventilated.

Summary of Handling and Storage Recommendations

Parameter	Recommendation	Source
Storage Temperature	Room temperature	[2] [5]
Atmosphere	Sealed in a dry environment	[2]
Personal Protective Equipment (PPE)	Protective gloves, clothing, eye/face protection	[1]
Incompatible Materials	Strong oxidizing agents	[3]
Conditions to Avoid	Open flames, hot surfaces, sources of ignition	[3]

Experimental Workflow: Handling and Storage Logic



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Caption: Recommended workflow for the safe handling and storage of **4-Hydroxy-3,3-dimethylcyclohexanone**.

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